

Essential Safety and Disposal Procedures for NPS-2143

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Compound of Interest

Compound Name: NPS-2143

Cat. No.: B1680073

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For researchers, scientists, and drug development professionals handling **NPS-2143**, adherence to proper safety and disposal protocols is paramount to ensure a safe laboratory environment and prevent environmental contamination. This document provides a comprehensive guide to the proper disposal procedures for **NPS-2143**, grounded in its chemical properties and associated hazards.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **NPS-2143** is the first step in ensuring its safe handling and disposal.

| Property | Value |
|-------------------|--|
| Synonyms | SB-262470A, 2-Chloro-6-[(2R)-3-[[1,1-dimethyl-2-(2-naphthalenyl)ethyl]amino]-2-hydroxypropoxy]-benzonitrile hydrochloride |
| Molecular Formula | C ₂₄ H ₂₅ ClN ₂ O ₂ · HCl |
| Molecular Weight | 445.38 g/mol [1] |
| Form | Crystalline solid [2] |
| Solubility | Soluble in DMSO (>10 mg/mL), ethanol (~4.45 mg/mL), and dimethyl formamide (DMF). [1] [2] Sparingly soluble in aqueous buffers. [2] |
| Storage | Store at -20°C or 2-8°C, desiccated. [2] |
| Purity | ≥98% (HPLC) [1] |

Hazard Identification and Safety Precautions

NPS-2143 is classified as a hazardous substance and must be handled with appropriate caution. [\[2\]](#)

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Hazardous to the aquatic environment, long-term hazard (Category 1)

Safety Precautions:

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing. [\[2\]](#)
- Wash hands thoroughly after handling. [\[2\]](#)

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Avoid release to the environment. This is crucial due to its high toxicity to aquatic life.

Proper Disposal Procedures

The disposal of **NPS-2143** and its containers must be managed to mitigate risks to personnel and the environment. Due to its hazardous nature, it should be disposed of as chemical waste through a licensed professional waste disposal service.

Step-by-Step Disposal Protocol:

- Segregation: Keep **NPS-2143** waste separate from other laboratory waste streams. This includes any unused product, contaminated labware (e.g., pipette tips, vials), and contaminated PPE.
- Waste Collection:
 - Solid Waste: Collect solid **NPS-2143** waste in a clearly labeled, sealed container suitable for hazardous chemical waste.
 - Liquid Waste: Collect solutions containing **NPS-2143** in a labeled, leak-proof, and chemically resistant container. Do not mix with other solvent wastes unless permitted by your institution's environmental health and safety (EHS) office.
- Labeling: Label the waste container clearly with "Hazardous Waste," the name "**NPS-2143**," and any other information required by your institution's EHS guidelines.
- Storage: Store the sealed waste container in a designated, secure area, away from incompatible materials, until it is collected for disposal.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor. Under no circumstances should **NPS-2143** be disposed of down the drain or in regular trash.

Disposal Workflow Diagram

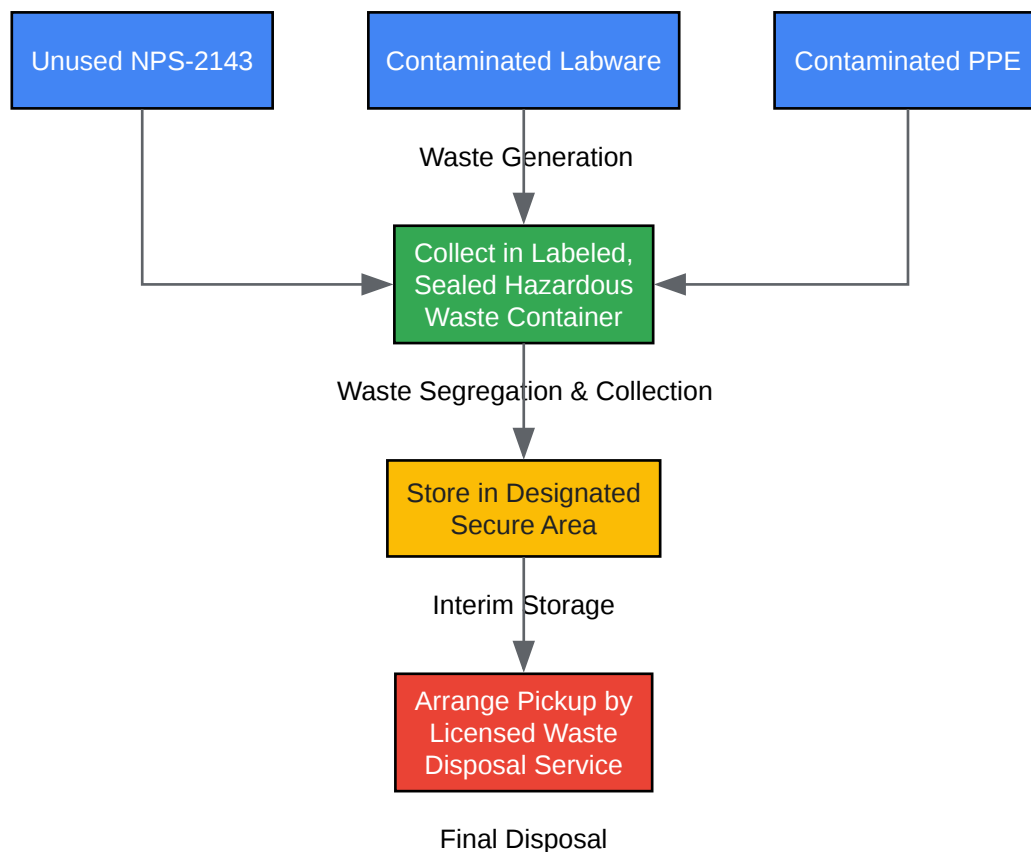


Figure 1. NPS-2143 Disposal Workflow

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Caption: Logical workflow for the proper disposal of **NPS-2143** waste.

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References

- 1. NPS 2143 hydrochloride | Calcium-Sensing Receptor | Tocris Bioscience [tocris.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]

- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for NPS-2143]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680073#nps-2143-proper-disposal-procedures\]](https://www.benchchem.com/product/b1680073#nps-2143-proper-disposal-procedures)

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